

GSK837149A solubility and formulation for experiments

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Compound of Interest

Compound Name: GSK837149A

Cat. No.: B607865

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Technical Support Center: GSK837149A

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and formulation of **GSK837149A** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **GSK837149A** and what is its mechanism of action?

A1: **GSK837149A** is a selective and reversible inhibitor of human fatty acid synthase (FASN). [1][2][3] It specifically targets the β -ketoacyl reductase (KR) domain of the FASN enzyme. [2][3] By inhibiting FASN, **GSK837149A** blocks the synthesis of long-chain fatty acids. [3] The inhibition is reversible with a K_i value of approximately 30 nM. [1][3] **GSK837149A** is a competitive inhibitor with respect to NADPH and a non-competitive inhibitor with respect to acetoacetyl-CoA. [2]

Q2: What are the common solvents for dissolving **GSK837149A**?

A2: **GSK837149A** is soluble in organic solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF). [2][3] For in vitro experiments, DMSO is commonly used to prepare stock solutions. [2] It is important to use freshly opened, anhydrous DMSO as the compound is hygroscopic and solubility can be affected. [2]

Q3: My **GSK837149A** is not dissolving properly. What can I do?

A3: If you encounter solubility issues, particularly precipitation or phase separation, gentle heating and/or sonication can be used to aid dissolution.^[2] Ensure you are using a high-purity, anhydrous solvent. For DMSO stock solutions, it is recommended to use them soon after preparation and avoid long-term storage.^[3]

Q4: Are there established formulations for in vivo experiments?

A4: Yes, several vehicle formulations have been reported for in vivo use. The choice of formulation will depend on the route of administration and desired pharmacokinetic profile. Refer to the detailed protocols in the "Experimental Protocols" section below for specific formulations.

Data Presentation

Table 1: Solubility of **GSK837149A**

Solvent	Concentration	Remarks	Reference
DMSO	10 mg/mL (18.03 mM)	Ultrasonic treatment may be needed. Use freshly opened DMSO.	^[2]
Dimethylformamide (DMF)	5 mg/mL	^[3]	

Experimental Protocols

Preparation of Stock Solutions for In Vitro Experiments

- Solvent Selection: Use anhydrous, high-purity DMSO.^[2]
- Weighing: Accurately weigh the desired amount of **GSK837149A** powder.
- Dissolution: Add the appropriate volume of DMSO to achieve the target concentration (e.g., 10 mg/mL).

- Aiding Solubilization: If necessary, use an ultrasonic bath to facilitate dissolution.[2]
- Storage: Store the stock solution at -20°C. It is recommended to prepare fresh solutions and avoid long-term storage.[3]

In Vivo Formulation Protocols

Protocol 1: DMSO/PEG300/Tween-80/Saline Formulation[2]

- Prepare a 10 mg/mL stock solution of **GSK837149A** in DMSO.
- In a sterile tube, add the following components in order:
 - 10% DMSO (from the stock solution)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Vortex the mixture thoroughly until a clear solution is obtained. This formulation is reported to have a solubility of ≥ 1 mg/mL (1.80 mM).[2]

Protocol 2: DMSO/SBE- β -CD in Saline Formulation[2]

- Prepare a 10 mg/mL stock solution of **GSK837149A** in DMSO.
- Prepare a 20% solution of Captisol® (SBE- β -CD) in saline.
- Add 10% of the DMSO stock solution to 90% of the 20% SBE- β -CD in saline solution.
- Mix until a clear solution is achieved. This formulation is reported to have a solubility of ≥ 1 mg/mL (1.80 mM).[2] Note: The supplier advises caution if the continuous dosing period exceeds half a month.[2]

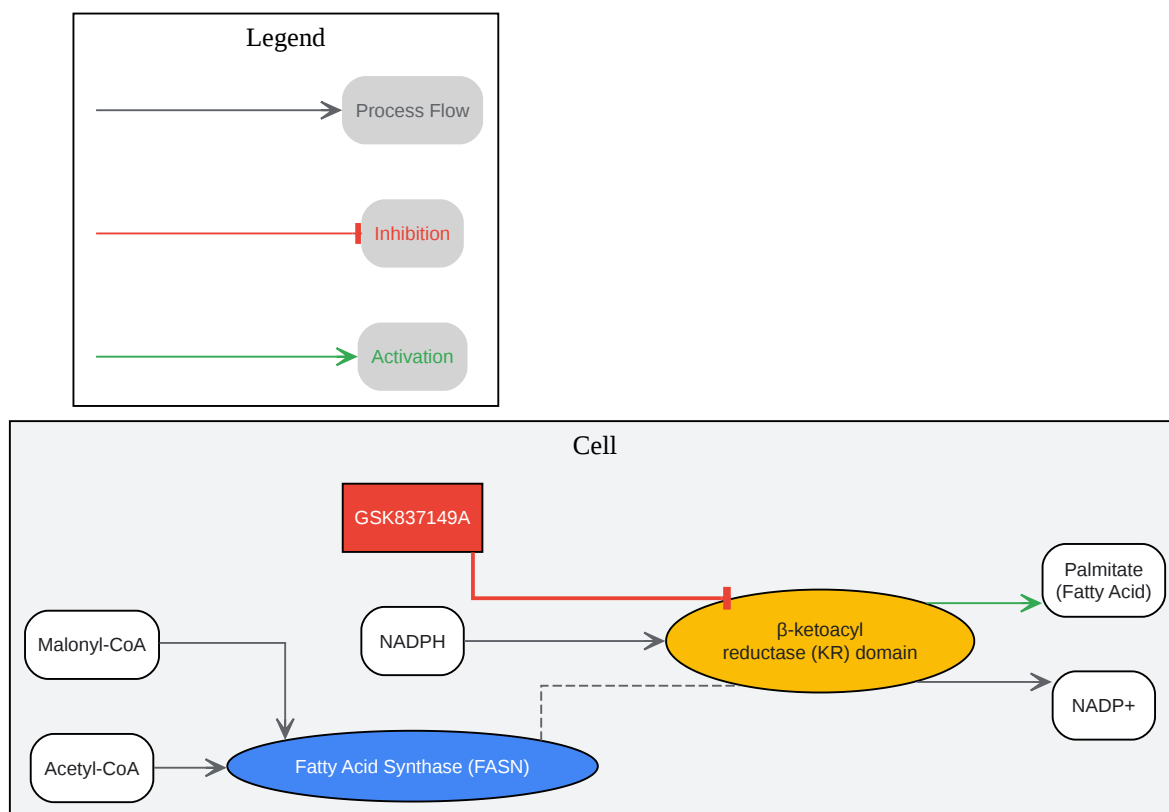
Protocol 3: DMSO/Corn Oil Formulation[2]

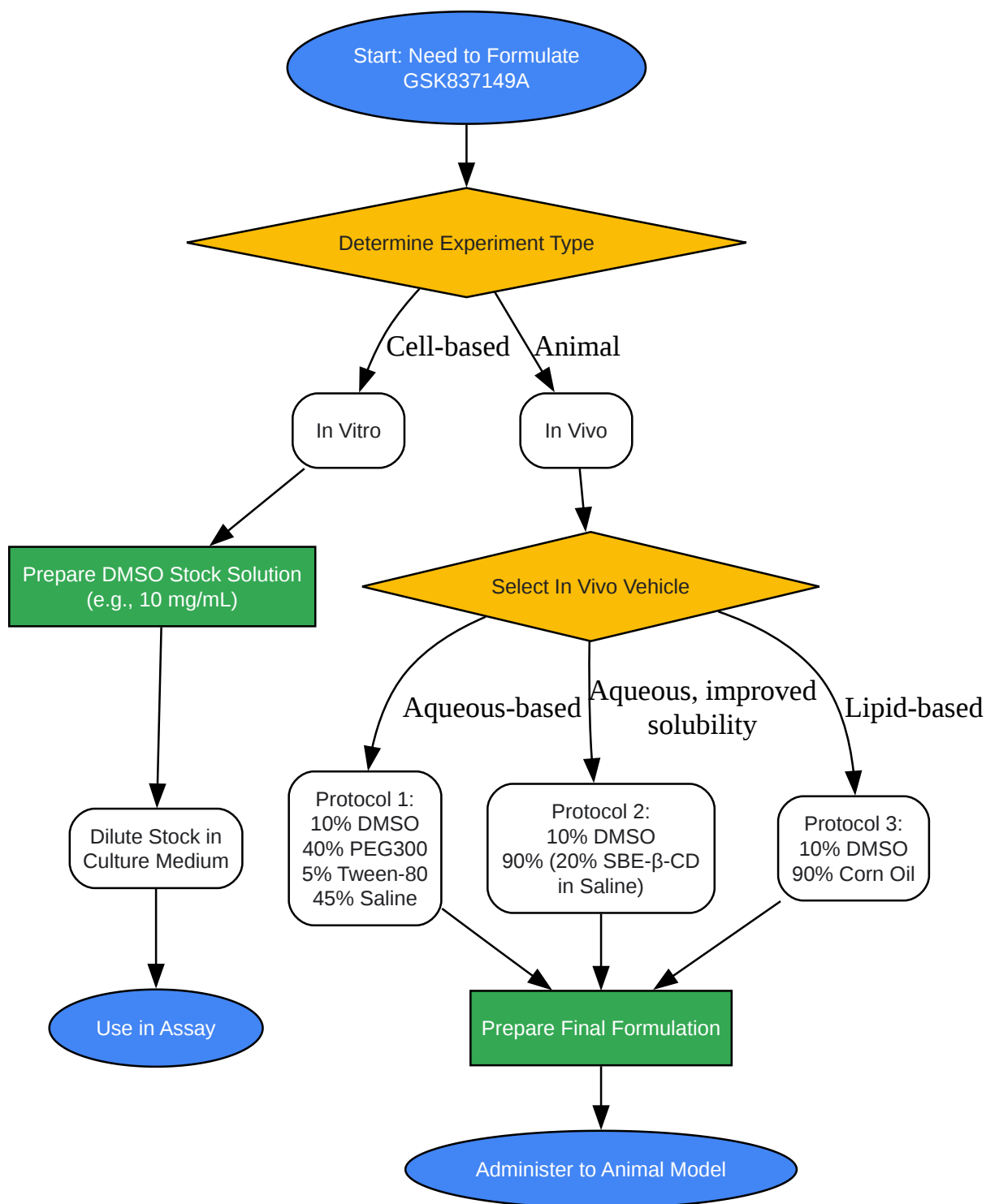
- Prepare a 10 mg/mL stock solution of **GSK837149A** in DMSO.

- Add 10% of the DMSO stock solution to 90% corn oil.
- Mix thoroughly until a clear solution is formed. This formulation is reported to have a solubility of ≥ 1 mg/mL (1.80 mM).[2]

Mandatory Visualizations

Fatty Acid Synthase (FASN) Inhibition Pathway





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References

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